

# Standard Operating Procedure: AGN-201904Z

## Waste Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B1665649

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Proper disposal of pharmaceutical compounds like **AGN-201904Z** is critical to ensure personnel safety, environmental protection, and regulatory compliance.<sup>[1][2]</sup> **AGN-201904Z** is identified as a potent, acid-stable pro-proton pump inhibitor (pro-PPI) that is converted to omeprazole in the systemic circulation.<sup>[3][4][5]</sup> As a potent, pharmacologically active compound, all waste streams containing **AGN-201904Z** must be treated as hazardous chemical waste.<sup>[1][6]</sup>

This document provides step-by-step guidance for the safe handling and disposal of **AGN-201904Z** and associated contaminated materials in a laboratory setting. Adherence to these procedures is mandatory for all personnel.

## Waste Classification and Segregation

All materials that have come into contact with **AGN-201904Z** must be disposed of as hazardous waste. Under no circumstances should this waste be disposed of in regular trash or discharged into the sewer system.<sup>[2][7]</sup> Proper segregation at the point of generation is the first and most critical step.

### Waste Streams:

- **Solid Waste:** Contaminated personal protective equipment (PPE) such as gloves and lab coats, weigh boats, pipette tips, bench paper, and vials containing solid **AGN-201904Z**.

- Liquid Waste: Unused or expired solutions, solvents containing **AGN-201904Z**, and the first rinse from decontaminating glassware. Aqueous and solvent-based waste must be segregated.[8]
- Sharps Waste: Needles, syringes, scalpels, and broken glassware contaminated with **AGN-201904Z**.

## Procedural Steps for Disposal

### Step 1: Container Selection and Labeling

- Select containers that are chemically compatible with the waste type and are in good condition, free from leaks or damage.[7] The original chemical container is often the best choice for unused product.[7]
- As soon as the first item of waste is added, label the container with a hazardous waste tag. The label must clearly state "Hazardous Waste," the full chemical name "**AGN-201904Z**," and list all components and their approximate percentages.

### Step 2: Waste Accumulation

- Solid Waste: Place into a designated, leak-proof container lined with a heavy-duty plastic bag. Keep the container closed at all times except when adding waste.[7]
- Liquid Waste:
  - Segregate halogenated and non-halogenated solvent waste.
  - Segregate aqueous waste.
  - Fill liquid waste containers no more than 75% full to allow for vapor expansion and prevent spills.[8]
- Sharps Waste: Immediately place all contaminated sharps into a designated, puncture-resistant sharps container clearly labeled for chemically contaminated sharps.[8]

### Step 3: Storage

- Store all waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure secondary containment is used for all liquid waste containers to capture any potential leaks.[7]
- Store incompatible waste streams separately to prevent accidental mixing.[2]

#### Step 4: Arranging for Pickup

- Once a waste container is full or has reached its accumulation time limit (typically 6 months), submit a chemical waste collection request to your institution's Environmental Health and Safety (EHS) department.[8]
- Do not abandon chemicals or waste.[8]

## Decontamination of Laboratory Equipment

Thorough decontamination is essential to ensure surfaces and equipment are safe for subsequent use.[9]

**Experimental Protocol: Triple Rinse Method** This protocol is mandatory for all non-disposable glassware and equipment that has been in contact with **AGN-201904Z**.

- **Initial Rinse (Waste Collection):** Perform the first rinse with a suitable solvent (e.g., 70% ethanol). This initial rinseate is considered hazardous and must be collected and disposed of as liquid hazardous waste.
- **Second Rinse (Wash):** Wash the equipment thoroughly with laboratory-grade detergent and water. This rinseate can typically be disposed of down the drain, but consult your institutional EHS guidelines.
- **Final Rinse (Purification):** Rinse the equipment with deionized water to remove any remaining detergent residue.

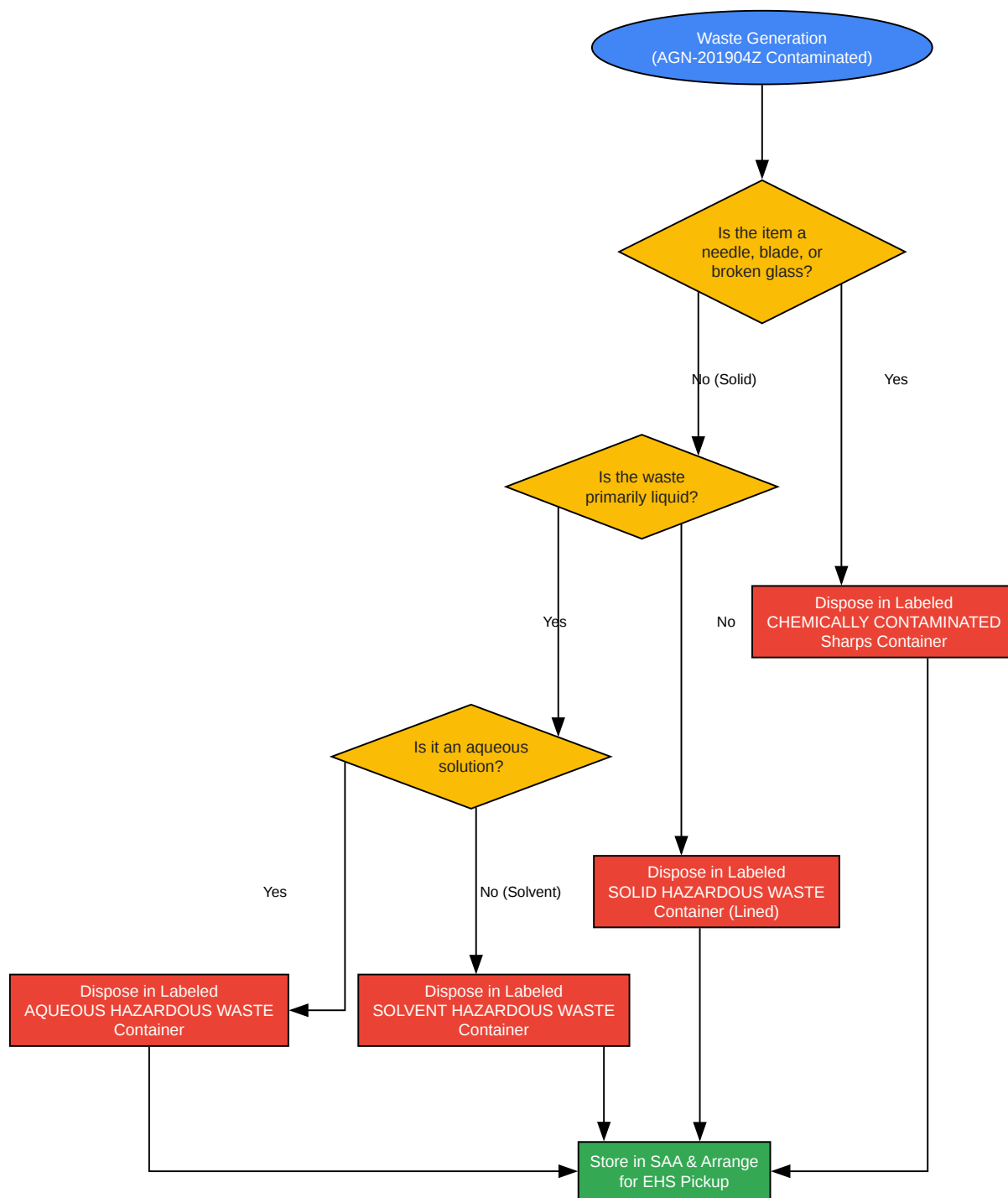
## Quantitative Disposal Parameters

The following table outlines key quantitative limits and parameters that must be observed during the waste management process for **AGN-201904Z**.

Parameter	Specification	Rationale / Regulation
Liquid Waste Container Fill Level	Max 75% of total volume	To prevent spills from thermal expansion and facilitate safe handling.[8]
Aqueous Waste pH Range	5.5 - 9.5	Required for sewer disposal of decontamination rinseate only (post-initial hazardous rinse).
Lab Accumulation Limit (Total)	< 25 Gallons	Standard laboratory accumulation limit before requiring EHS removal.[8]
Acute Hazardous Waste Limit	< 1 Quart (Liquid)	AGN-201904Z, as a potent compound, falls under stricter accumulation limits.[10]
Container Storage Time	Max 6 Months from start date	Mandated maximum time for waste to be stored in a Satellite Accumulation Area.[2] [8]

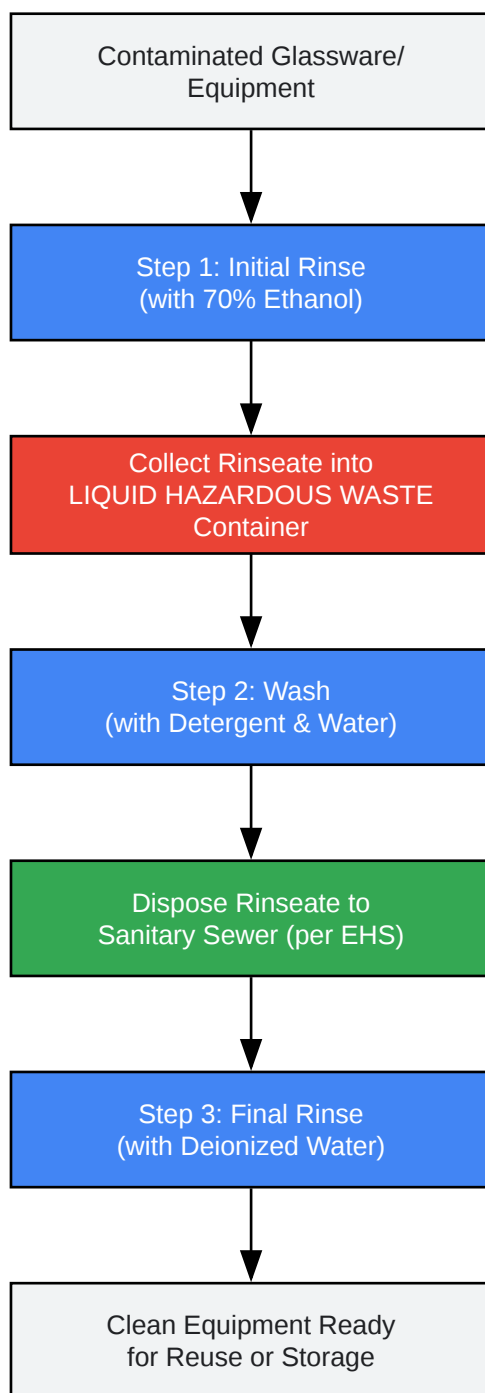
## Visual Guides

The following diagrams illustrate the critical decision-making and procedural workflows for handling **AGN-201904Z** waste.



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Caption: Decision workflow for segregating **AGN-201904Z** waste streams.



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Caption: Protocol for the triple-rinse decontamination of lab equipment.

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## References

- 1. rxdestroyer.com [rxdestroyer.com]
- 2. danielshealth.com [danielshealth.com]
- 3. tebubio.com [tebubio.com]
- 4. AGN-201904Z | TargetMol [targetmol.com]
- 5. medkoo.com [medkoo.com]
- 6. lubrizolcdmo.com [lubrizolcdmo.com]
- 7. vumc.org [vumc.org]
- 8. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 9. pubs.acs.org [pubs.acs.org]
- 10. ehrls.upenn.edu [ehrls.upenn.edu]
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Address: 3281 E Guasti Rd

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